

Ethyl chrysanthemate CAS number and physical properties

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Compound of Interest

Compound Name: Ethyl chrysanthemate

Cat. No.: B043148

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An In-depth Technical Guide to Ethyl Chrysanthemate

Ethyl chrysanthemate, a key intermediate in the synthesis of pyrethroid insecticides, is a compound of significant interest to researchers and professionals in the fields of agrochemicals and drug development. This guide provides a comprehensive overview of its chemical identity, physical properties, and a detailed experimental protocol for its synthesis.

Chemical Identity and CAS Number

Ethyl chrysanthemate is chemically known as ethyl 2,2-dimethyl-3-(2-methyl-1-propenyl)cyclopropanecarboxylate. It is registered under the Chemical Abstracts Service (CAS) with the number 97-41-6.^{[1][2][3]} This unique identifier is crucial for accurately identifying the compound in chemical databases and literature.

Physical and Chemical Properties

Ethyl chrysanthemate is a mixture of cis and trans isomers.^{[1][4]} It typically appears as a colorless to light yellow liquid. A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	97-41-6	
Molecular Formula	C ₁₂ H ₂₀ O ₂	
Molecular Weight	196.29 g/mol	
Appearance	Colorless to light yellow liquid	
Density	0.906 g/mL at 25 °C	
Boiling Point	112 °C at 10 mmHg	
Flash Point	184 °F (84.44 °C)	
Refractive Index	1.461 at 20 °C	
Solubility	Insoluble in water; soluble in organic solvents like alcohol, ethanol, methanol, acetone, benzene, and toluene.	
Stability	Stable under normal temperatures and pressures.	

Experimental Protocol: Synthesis via Diazoacetate Method

The synthesis of **ethyl chrysanthemate** can be achieved through various methods, with the diazoacetate method being a common approach. This method involves the reaction of 2,5-dimethyl-2,4-hexadiene with ethyl diazoacetate in the presence of a copper catalyst.

Materials:

- 2,5-dimethyl-2,4-hexadiene
- Ethyl diazoacetate
- Copper powder (catalyst)

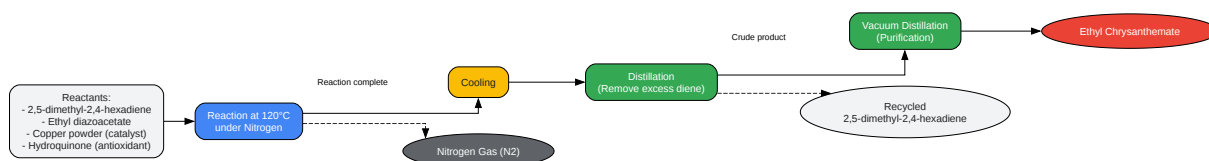
- Hydroquinone (antioxidant)
- Nitrogen gas

Procedure:

- To a reaction flask, add 2,5-dimethyl-2,4-hexadiene, a catalytic amount of copper powder, and a small quantity of hydroquinone as an antioxidant.
- Heat the mixture to 120 °C under a nitrogen atmosphere with rapid stirring.
- Slowly add a solution of ethyl diazoacetate dropwise to the reaction mixture. The addition rate should be controlled to manage the evolution of nitrogen gas.
- After the addition is complete, continue stirring the mixture for an additional 30 minutes at the same temperature.
- Cool the reaction mixture to room temperature.
- Distill the mixture to remove any unreacted 2,5-dimethyl-2,4-hexadiene, which can be recovered and recycled.
- Increase the vacuum and distill the residue to obtain **ethyl chrysanthemate**.

Visualization of the Synthesis Workflow

The following diagram illustrates the key steps involved in the synthesis of **ethyl chrysanthemate** using the diazoacetate method.



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Workflow for the synthesis of **ethyl chrysanthemate**.

This technical guide provides essential information for researchers and professionals working with **ethyl chrysanthemate**. The summarized data and detailed protocols are intended to facilitate laboratory work and further research into the applications of this important chemical intermediate.

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